

# What is Desvenlafaxine-d10 and its chemical properties

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## Compound of Interest

Compound Name: Desvenlafaxine-d10

Cat. No.: B602749

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## Desvenlafaxine-d10: A Technical Guide for Researchers

An in-depth technical guide for researchers, scientists, and drug development professionals on the chemical properties and applications of **Desvenlafaxine-d10**.

### Introduction

**Desvenlafaxine-d10** is a deuterium-labeled isotopologue of Desvenlafaxine, an active metabolite of the antidepressant venlafaxine. As a serotonin-norepinephrine reuptake inhibitor (SNRI), Desvenlafaxine is utilized in the treatment of major depressive disorder. The incorporation of ten deuterium atoms into the Desvenlafaxine molecule renders

**Desvenlafaxine-d10** an invaluable tool in analytical and research settings, primarily as an internal standard for quantitative mass spectrometry-based assays. This guide provides a comprehensive overview of the chemical properties of **Desvenlafaxine-d10**, its synthesis, and its application in experimental protocols.

### Chemical and Physical Properties

**Desvenlafaxine-d10** is a white solid with a molecular formula of  $C_{16}H_{15}D_{10}NO_2$  and a molecular weight of 273.44 g/mol <sup>[1]</sup> While specific physical properties such as melting point and boiling point for the deuterated form are not readily available in the literature, they are

expected to be very similar to those of the non-deuterated Desvenlafaxine. The deuteration is not expected to significantly alter these bulk physical properties.

Table 1: Chemical and Physical Properties of Desvenlafaxine and **Desvenlafaxine-d10**

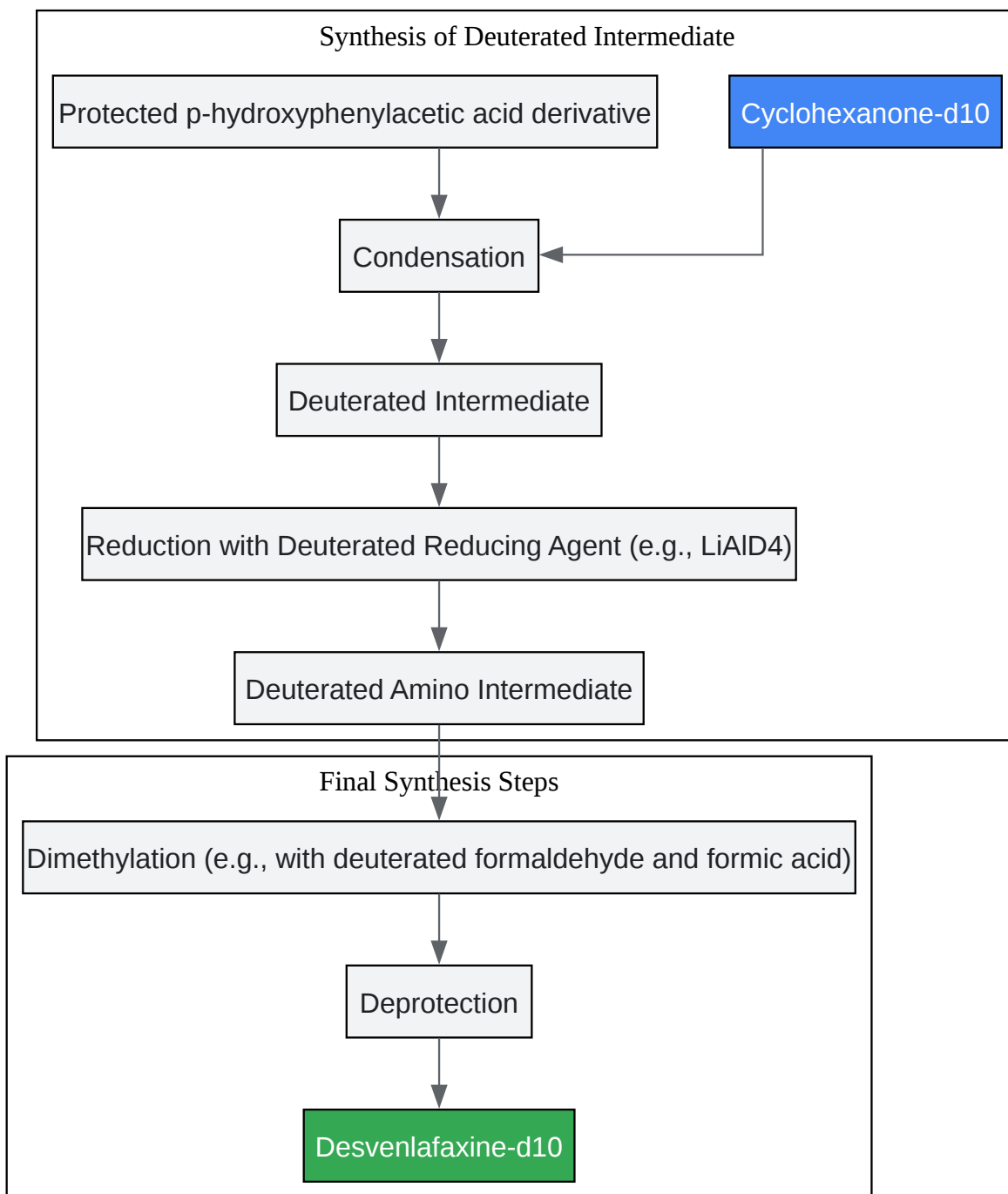
Property	Desvenlafaxine	Desvenlafaxine-d10
Molecular Formula	C <sub>16</sub> H <sub>25</sub> NO <sub>2</sub>	C <sub>16</sub> H <sub>15</sub> D <sub>10</sub> NO <sub>2</sub>
Molecular Weight	263.38 g/mol	273.44 g/mol [1]
CAS Number	93413-62-8	1062607-49-1[1]
Appearance	White to off-white powder	White solid[1]
Melting Point	Not available	Not available
Boiling Point	Not available	Not available
Solubility	Soluble in water (pH dependent), ethanol, DMSO, and dimethylformamide.	Inferred to be similar to Desvenlafaxine

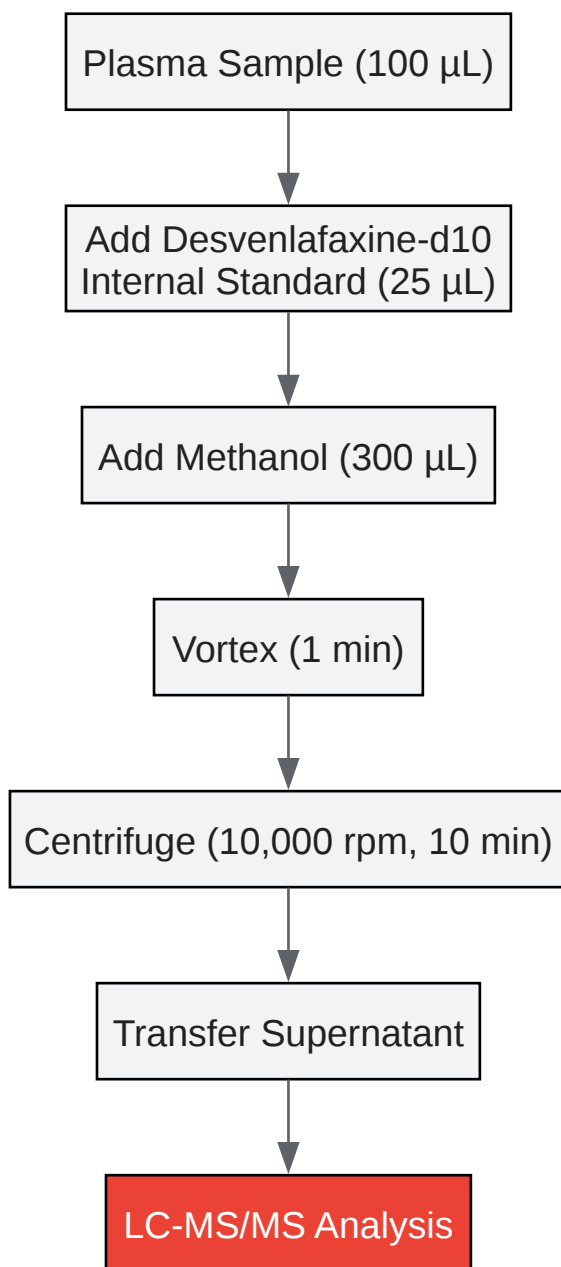
## Synthesis of Desvenlafaxine-d10

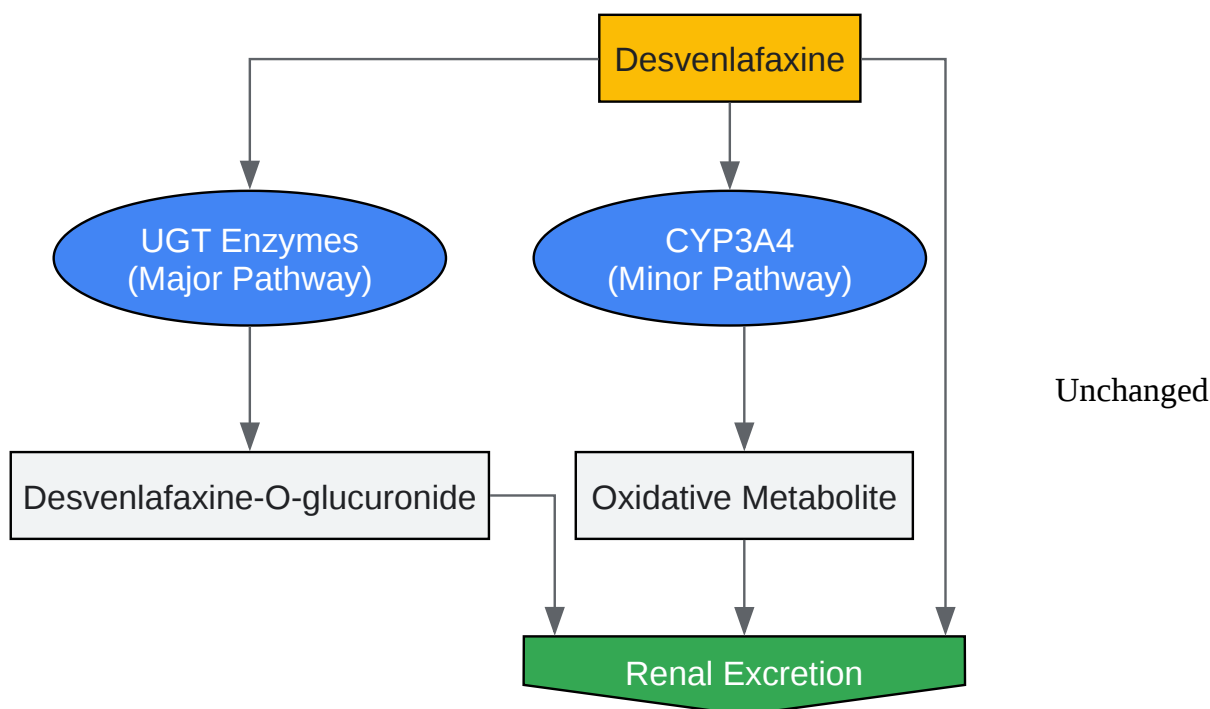
A specific, detailed synthesis protocol for **Desvenlafaxine-d10** is not publicly available. However, a plausible synthetic route can be conceptualized based on established methods for the synthesis of Desvenlafaxine, incorporating deuterated reagents at key steps. One potential pathway involves the use of deuterated precursors in the final stages of the synthesis.

A common route to Desvenlafaxine involves the demethylation of venlafaxine or the synthesis from a protected p-hydroxyphenylacetic acid derivative.[2][3][4][5] To introduce the ten deuterium atoms, a possible strategy would involve the use of deuterated reagents during the reduction and methylation steps of a synthetic intermediate.

Below is a logical workflow illustrating a potential synthetic pathway for **Desvenlafaxine-d10**.







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